

# Proficiency Testing for 3-MCPD Dipalmitate in Edible Oils: A Comparative Guide

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## Compound of Interest

Compound Name: *3-Chloropropane-1,2-diol  
dipalmitate*

Cat. No.: *B022581*

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The accurate determination of 3-monochloropropane-1,2-diol (3-MCPD) esters, including 3-MCPD dipalmitate, in edible oils is crucial for ensuring food safety and regulatory compliance. Proficiency testing (PT) schemes are essential tools for laboratories to evaluate and demonstrate the reliability of their analytical methods. This guide provides a comparative overview of proficiency testing for 3-MCPD dipalmitate in edible oils, presenting experimental data from a key interlaboratory study and detailing a widely used analytical protocol.

## Performance in Proficiency Testing: A Case Study

A significant international proficiency test for the determination of 3-MCPD esters in edible oils was organized by the European Commission's Joint Research Centre, Institute for Reference Materials and Measurements (JRC-IRMM).<sup>[1][2][3][4][5]</sup> This study provides valuable insights into the performance of laboratories using their own in-house analytical methods.

The study involved 34 laboratories and utilized two different test materials: a naturally contaminated palm oil and an extra virgin olive oil spiked with 3-MCPD dipalmitate.<sup>[2]</sup> The performance of the participating laboratories was evaluated using z-scores, with a  $|z\text{-score}| \leq 2$  indicating a satisfactory performance.<sup>[2]</sup>

## Data Presentation: JRC-IRMM Proficiency Test Results

The following tables summarize the results from the JRC-IRMM proficiency test for the two edible oil samples.

Table 1: Summary of Laboratory Performance for Contaminated Palm Oil[2]

Parameter	Value
Assigned Value (mg/kg)	8.77
Number of Participants	34
Satisfactory Performance (	z
Questionable Performance (2 <	z
Unsatisfactory Performance (	z

Table 2: Summary of Laboratory Performance for Spiked Extra Virgin Olive Oil[2]

Parameter	Value
Assigned Value (mg/kg)	4.53
Number of Participants	34
Satisfactory Performance (	z
Questionable Performance (2 <	z
Unsatisfactory Performance (	z

The results highlight the challenges in accurately quantifying 3-MCPD esters in complex matrices like palm oil, with a significantly lower percentage of laboratories achieving satisfactory performance compared to the spiked olive oil sample.[2] The study noted that the application of certain analytical procedures could lead to a strong positive bias.[1][3][4][5]

## Alternative Proficiency Testing Schemes

Besides the JRC-IRMM program, other organizations offer proficiency tests for 3-MCPD esters in edible oils, providing laboratories with ongoing opportunities to monitor their performance. These include:

- FAPAS: A leading proficiency testing provider that offers tests for 3-MCPD esters in vegetable oil (e.g., test code FCCP1-OIL30).[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- American Oil Chemists' Society (AOCS): The AOCS Laboratory Proficiency Program includes series for the analysis of contaminants in edible fats and oils.

While detailed reports from these programs are typically available to participants, their existence provides laboratories with a choice of schemes to best suit their needs.

## Experimental Protocols: Indirect GC-MS Method

The most common approach for the determination of 3-MCPD esters is an indirect method involving the cleavage of the esters to free 3-MCPD, followed by derivatization and analysis by gas chromatography-mass spectrometry (GC-MS). The following protocol is based on the principles of ISO 18363-1 and AOCS Official Method Cd 29c-13.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

### 1. Principle:

The fatty acid esters of 3-MCPD are transesterified with an alkaline catalyst to release free 3-MCPD. The 3-MCPD is then derivatized with phenylboronic acid (PBA) to form a more volatile and stable derivative suitable for GC-MS analysis. Quantification is performed using an internal standard, typically a deuterated form of 3-MCPD.

### 2. Reagents and Materials:

- Methanol
- Sodium methoxide solution
- Internal standard solution (e.g., 3-MCPD-d5)
- Phenylboronic acid (PBA) solution
- Hexane
- Sodium chloride solution
- Anhydrous sodium sulfate

- Edible oil sample

### 3. Procedure:

- Sample Preparation: Weigh approximately 100 mg of the oil sample into a glass tube.
- Internal Standard Spiking: Add a known amount of the internal standard solution to the sample.
- Transesterification: Add the sodium methoxide solution to the sample, cap the tube, and vortex vigorously for a set period at room temperature to cleave the 3-MCPD esters.
- Reaction Quenching: Stop the reaction by adding an acidic sodium chloride solution.
- Extraction: Add hexane to the tube and vortex to extract the fatty acid methyl esters and other non-polar compounds, leaving the more polar 3-MCPD in the lower aqueous/methanolic phase. Centrifuge to separate the layers.
- Phase Separation: Transfer the lower phase containing the 3-MCPD to a new tube.
- Derivatization: Add the PBA solution to the extracted sample and heat to form the phenylboronic ester of 3-MCPD.
- Extraction of Derivative: After cooling, add hexane and vortex to extract the 3-MCPD-PBA derivative into the upper hexane layer.
- Drying: Pass the hexane extract through a small column of anhydrous sodium sulfate to remove any residual water.
- GC-MS Analysis: Inject an aliquot of the final hexane extract into the GC-MS system.

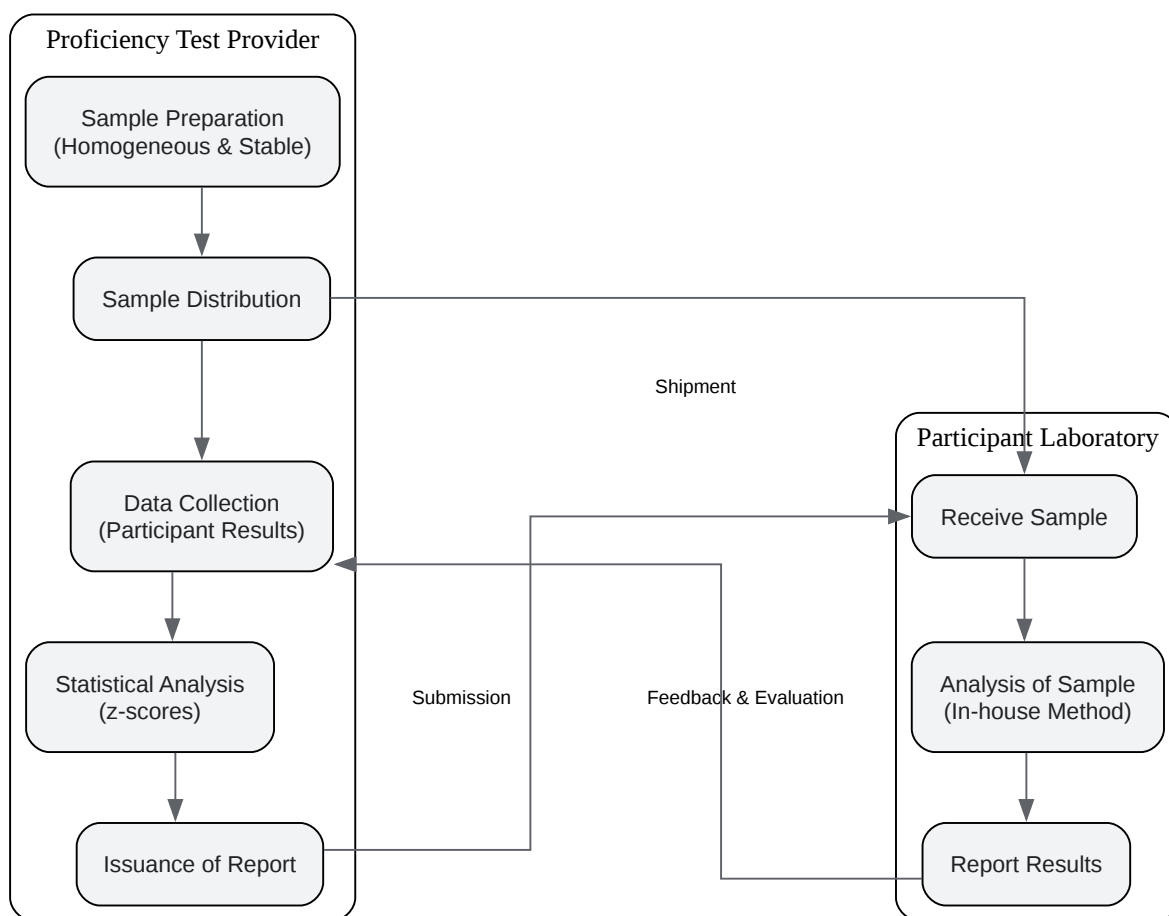
### 4. GC-MS Conditions (Typical):

- Column: 5% phenyl-methylpolysiloxane capillary column (or equivalent)
- Injector: Splitless mode

- Oven Temperature Program: A suitable temperature gradient to separate the analyte from matrix interferences.
- Carrier Gas: Helium
- MS Detection: Selected Ion Monitoring (SIM) or tandem mass spectrometry (MS/MS) for enhanced selectivity and sensitivity.

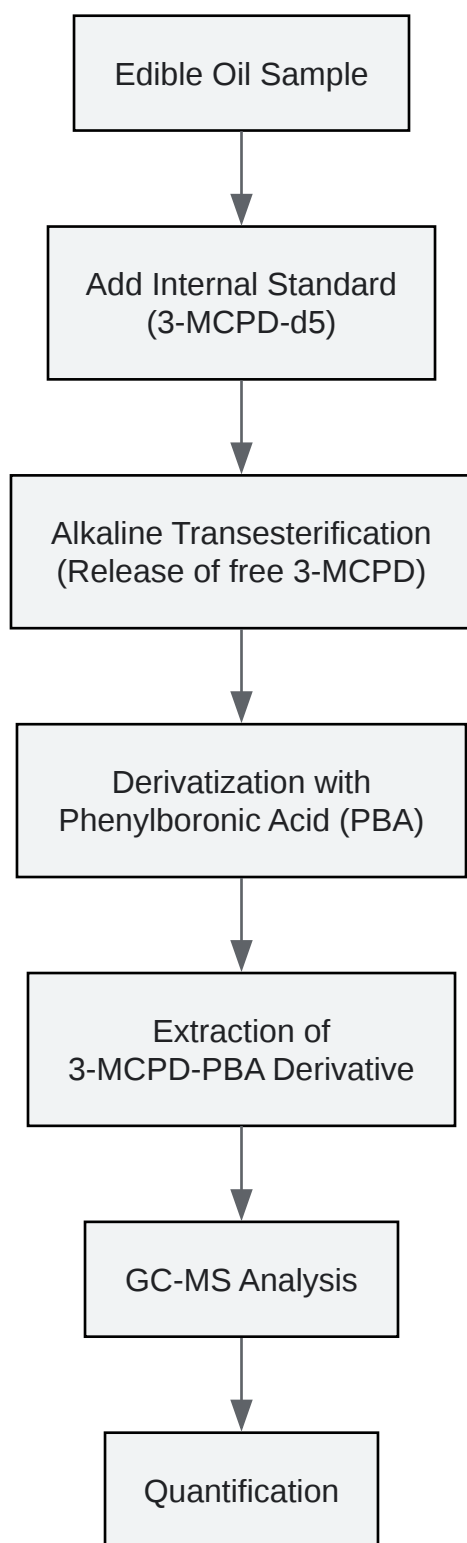
## Mandatory Visualization

The following diagrams illustrate the workflow of a typical proficiency test and the analytical procedure.



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Caption: Workflow of a Proficiency Testing Scheme.



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Caption: Indirect GC-MS Analysis Workflow.

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## References

- 1. [PDF] Proficiency Test on the Determination of 3-MCPD Esters in Edible Oil - Final Report | Semantic Scholar [semanticscholar.org]
- 2. joint-research-centre.ec.europa.eu [joint-research-centre.ec.europa.eu]
- 3. JRC Publications Repository [publications.jrc.ec.europa.eu]
- 4. JRC Publications Repository [publications.jrc.ec.europa.eu]
- 5. researchgate.net [researchgate.net]
- 6. fapas.com [fapas.com]
- 7. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 8. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 9. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 10. webstore.ansi.org [webstore.ansi.org]
- 11. zakon.isu.net.ua [zakon.isu.net.ua]
- 12. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 13. theanalyticalscientist.com [theanalyticalscientist.com]
- 14. keypublishing.org [keypublishing.org]
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